

An In-depth Technical Guide on 3-Chloro-4-methoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Chloro-4-methoxybenzaldehyde

Cat. No.: B1194993

[Get Quote](#)

This guide provides essential information regarding the chemical properties of **3-Chloro-4-methoxybenzaldehyde**, tailored for researchers, scientists, and professionals in drug development.

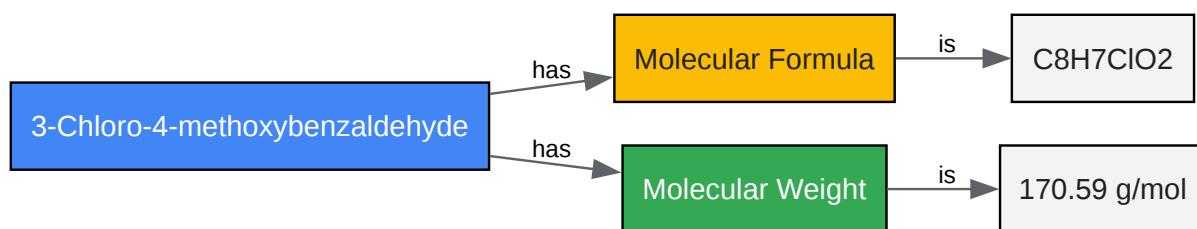
Core Chemical Data

3-Chloro-4-methoxybenzaldehyde is an aromatic compound with significant applications in organic synthesis. The key quantitative data for this compound are summarized below.

Property	Value
Molecular Formula	C ₈ H ₇ ClO ₂ [1] [2] [3]
Molecular Weight	170.59 g/mol [1] [2] [3] [4]

Logical Relationship of Chemical Properties

The following diagram illustrates the direct relationship between the compound's name and its fundamental chemical properties.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Chloro-4-methoxybenzaldehyde | C8H7ClO2 | CID 78619 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-CHLORO-4-METHOXYBENZALDEHYDE | 4903-09-7 [amp.chemicalbook.com]
- 3. 3-CHLORO-4-METHOXYBENZALDEHYDE One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. 3-Chloro-4-methoxybenzaldehyde 97 4903-09-7 [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 3-Chloro-4-methoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1194993#3-chloro-4-methoxybenzaldehyde-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com